

JNK-1-IN-1: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: JNK-1-IN-1

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of the c-Jun N-terminal kinase (JNK) inhibitor, **JNK-1-IN-1**, with other alternatives. This document includes supporting experimental data, detailed methodologies for key experiments, and visualizations of relevant biological pathways and experimental workflows.

Performance Comparison of JNK Inhibitors

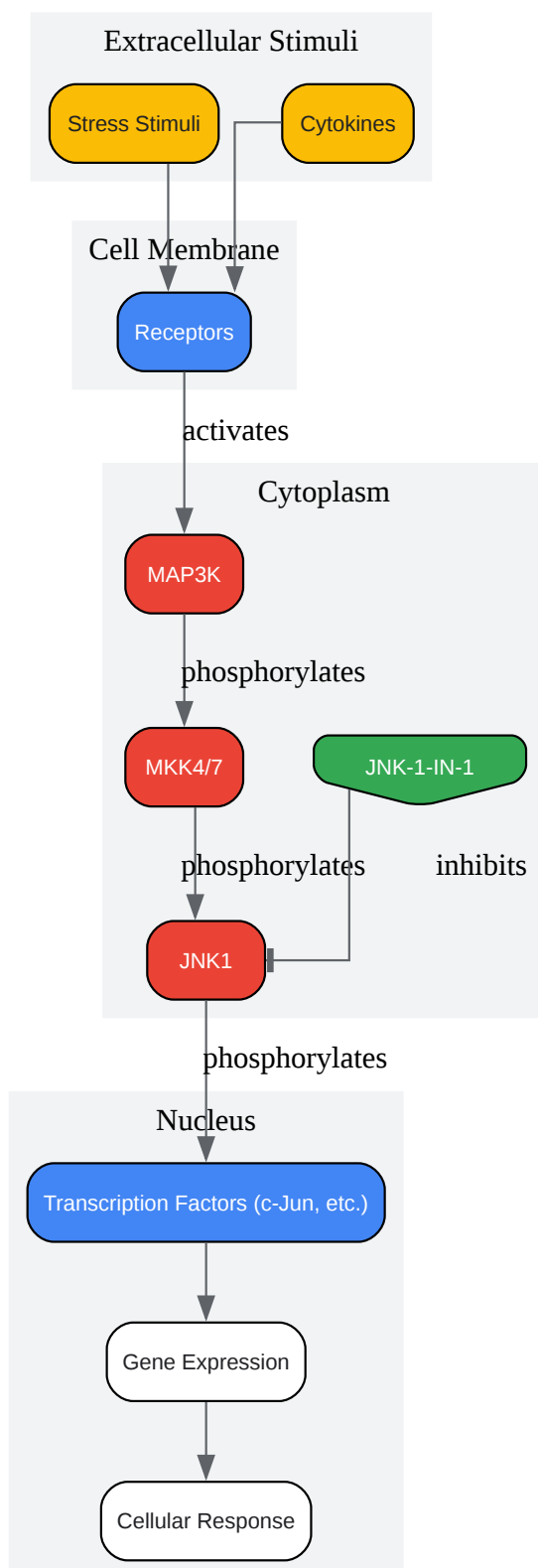
The selection of a suitable JNK inhibitor is critical for targeted research and therapeutic development. **JNK-1-IN-1** is a notable inhibitor, and its performance is best understood in comparison to other well-characterized JNK inhibitors. The table below summarizes key quantitative data for **JNK-1-IN-1** and several alternative compounds.

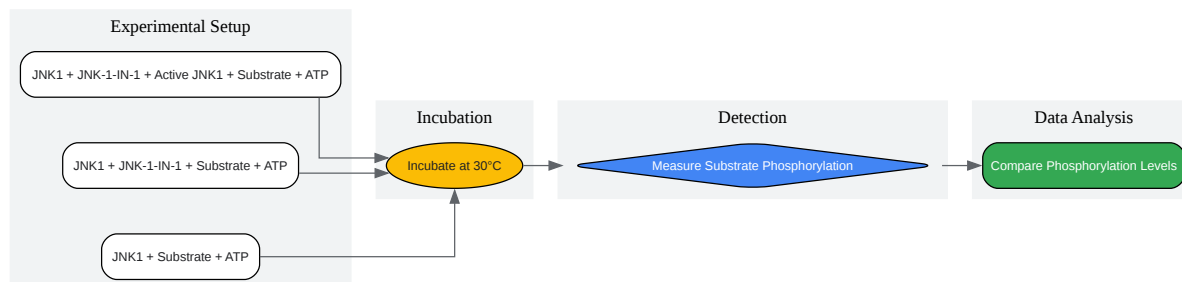
Inhibitor	JNK1 IC50 (nM)	JNK2 IC50 (nM)	JNK3 IC50 (nM)	Other Notable Targets/Sel activity	Mechanism of Action
JNK-1-IN-1	~1540[1]	~1990[1]	~750[1]	MKK7 (IC50 = 7.8 μ M)	Covalent
SP600125	40[1][2][3]	40[1][2][3]	90[2][3][4]	Broad kinase activity, low specificity[5]	ATP-competitive, reversible[2]
JNK-IN-8	4.7[2][3][6]	18.7[2][3][6]	1[2][3][6]	>10-fold selectivity against MNK2, Fms[6]	Covalent, irreversible[6]
Tanzisertib (CC-930)	61[3][6]	7[3][6]	6[3][6]	Selective against ERK1 (IC50 = 0.48 μ M) and p38 α (IC50 = 3.4 μ M)[3]	ATP-competitive[6]
AS601245	150[4]	220[4]	70[4]	ATP-competitive	ATP-competitive
BI-78D3	280[6][7]	-	-	>100-fold selective over p38 α ; no activity at mTOR, PI3K[6][7]	Substrate-competitive[7]

JNK Signaling Pathway

The c-Jun N-terminal kinase (JNK) pathway is a critical component of the mitogen-activated protein kinase (MAPK) signaling cascade. It is activated by various stress stimuli, including

cytokines, UV irradiation, and osmotic shock. The core of the pathway involves a three-tiered kinase cascade: a MAP kinase kinase kinase (MAP3K), a MAP kinase kinase (MAP2K, specifically MKK4 and MKK7), and a MAP kinase (JNK). Activated JNK then phosphorylates a range of transcription factors and other proteins, leading to diverse cellular responses such as apoptosis, inflammation, and cell proliferation.





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